

# Acid Brown 425 textile dyeing protocol wool

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## Compound Focus: Acid Brown 425

CAS No.: 119509-49-8

Cat. No.: S1820944

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## Chemical Profile of Acid Brown 425

The table below summarizes the key identifying information for **Acid Brown 425** from the search results:

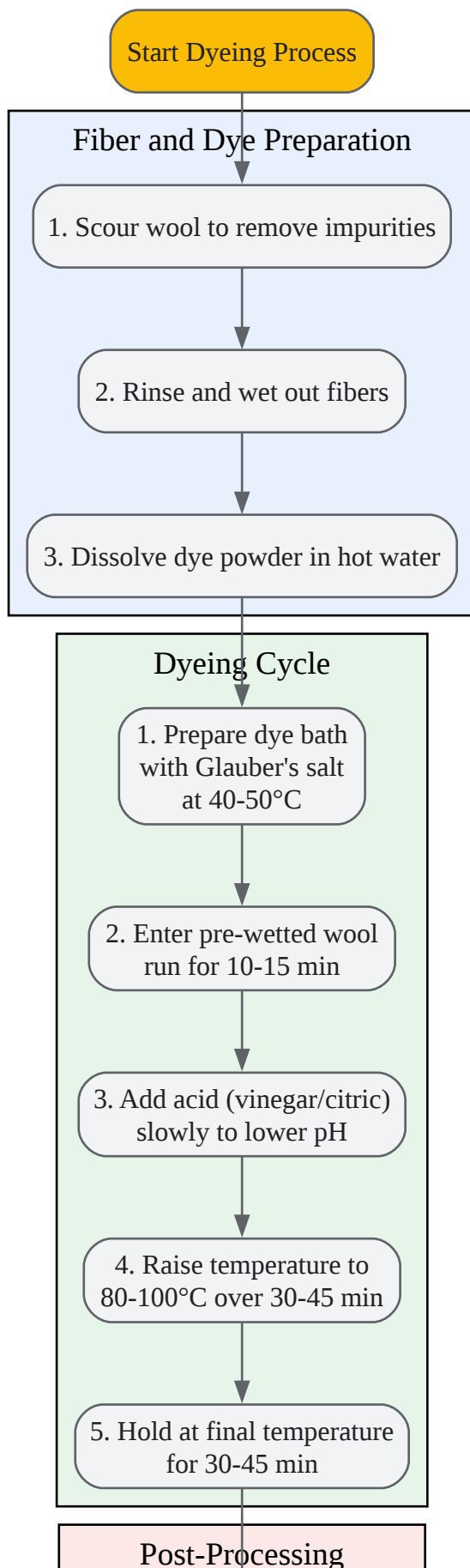
Property	Description
Chemical Name	Acid Brown 425 [1]
CAS Number	119509-49-8 [1] [2]
C.I. Index	Acid Brown 425 [2]
Common Synonyms	Sandoderm Brown G; Everacid Brown EG [1]
Recommended Applications	Wool, nylon, silk, leather (shoe uppers, upholstery, garments), paper, and ink [3].

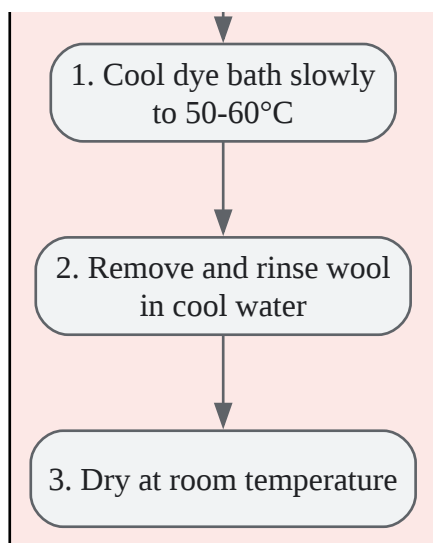
One research paper highlights a specific behavioral characteristic of this dye: in the simultaneous photodegradation of a mixture of dyes, **Acid Brown 425** was found to be the most persistent, indicating it may have higher stability compared to Acid Red 97 and Acid Orange 61 [4] [5].

## Protocol for Dyeing Wool with Acid Brown 425

Since a specific protocol for **Acid Brown 425** was not found, the following is a generalized method for dyeing wool with acid dyes, synthesized from commercial guidelines and recent research. You can use this as a template, adjusting concentrations and temperatures as needed for your specific research goals [6] [7].

The workflow below outlines the key stages of the wool dyeing process.





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## Materials and Reagents

- **Fiber:** Scoured wool yarn or fabric.
- **Dyestuff:** **Acid Brown 425**.
- **Chemicals:** Acetic acid (vinegar) or Citric Acid, Glauber's salt (sodium sulfate) [6].
- **Equipment:** Beakers, hot plate, thermometer, measuring cylinders, glass rods, pH meter, balance.

## Detailed Methodology

- **Fiber Preparation (Scouring):** Thoroughly scour the wool in a warm, mild detergent solution to remove natural oils and processing contaminants. Rinse well before dyeing [8].
- **Dye Solution Preparation:** Make a stock solution by dissolving the **Acid Brown 425** dye powder in hot deionized water. A typical concentration for a medium shade depth is 1.5-2.0% on the weight of the fiber (owf). For full black or navy shades, this may increase to 4% owf [6].
- **Dye Bath Setup:**
  - Fill the dye vessel with water (liquor ratio 20:1 to 40:1 is common for lab-scale).
  - Add the dissolved dye stock solution.
  - Add 5-10% owf Glauber's salt (based on desired leveling effect).
  - Enter the pre-wetted wool and operate the apparatus for 10-15 minutes at a low temperature (40-50°C).
- **Dyeing Cycle:**
  - Gradually raise the temperature to the target (e.g., 80-100°C) over 30-45 minutes.

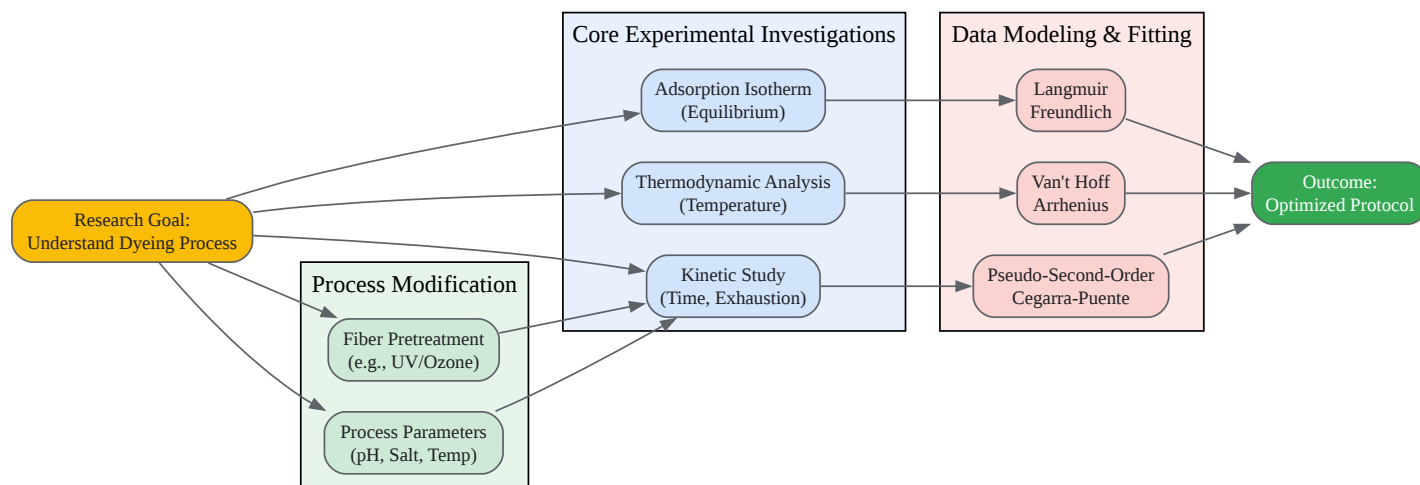
- Slowly add acetic acid or citric acid to adjust the pH to the desired acidic range (typically pH 4-6). The gradual addition promotes level dyeing.
- Continue dyeing at the target temperature for 30-45 minutes to allow for full exhaustion and fixation.
- **Post-processing:**
  - After the dyeing cycle, allow the bath to cool down slowly to about 50-60°C.
  - Remove the wool and rinse thoroughly with cool water until the rinse water is clear.
  - Air-dry the dyed wool at room temperature.

## Experimental Design & Research Parameters

For a more comprehensive study, you can investigate the thermodynamic and kinetic aspects of the dyeing process. The following table summarizes key parameters and models derived from recent research on wool dyeing with acid dyes.

Aspect	Parameters & Models	Key Findings from Literature
<b>Dyeing Kinetics</b>   <b>Common Models:</b>	Pseudo-second-order, Cegarra-Puente [8] [9].	<b>Key Metric:</b> Half-dyeing time ( $t_{1/2}$ ).
UV/Ozone pretreatment can	<b>double the dyeing rate</b> and significantly increase initial dye exhaustion (e.g., from 15.2% to 38.6% in first 5 mins) [7].	<b>Adsorption Isotherms</b>   <b>Common Models:</b>
Langmuir, Freundlich [8].	Acid dye adsorption on wool often follows the <b>Langmuir model</b> , suggesting monolayer adsorption on specific sites [8]. Theoretical sorption capacity can vary by wool breed (e.g., 164 mg/g for Leicester vs. 144 mg/g for Dartmoor wool with Acid Red 1) [8].	<b>Thermodynamics</b>   <b>Key Parameters:</b>
Standard affinity ( $-\Delta\mu^\circ$ ), enthalpy ( $\Delta H^\circ$ ), entropy ( $\Delta S^\circ$ ), activation energy ( $E_a$ ) [8] [7].	UV/Ozone treatment may reduce the heat and entropy of dyeing without changing the standard affinity of the dye for the fiber [7].	<b>Process Optimization</b>   <b>Variables:</b> Temperature, pH, time, salt concentration.
<b>Advanced Treatment:</b> UV/Ozone pretreatment to modify fiber surface [7].	Higher temperatures (e.g., up to 363 K/90°C) generally shorten half-dyeing times and increase diffusion coefficients [9].	

The diagram below illustrates the logical flow for planning experiments to investigate these parameters.



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## Conclusion

I hope this consolidated information provides a solid foundation for your research on **Acid Brown 425**. The key points to note are:

- **Dye Identity:** **Acid Brown 425** (CAS 119509-49-8) is applicable to wool and other protein fibers.
- **Persistence:** It shows higher persistence in degradation studies compared to some other acid dyes [4] [5].
- **Protocol Basis:** A robust dyeing protocol can be built upon standard acid dyeing methods, with parameters fine-tuned through kinetic and thermodynamic studies.

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